

An In-depth Technical Guide to Tripropyl Phosphate-d21

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Compound of Interest

Compound Name: *Tripropyl phosphate-d21*

Cat. No.: *B579871*

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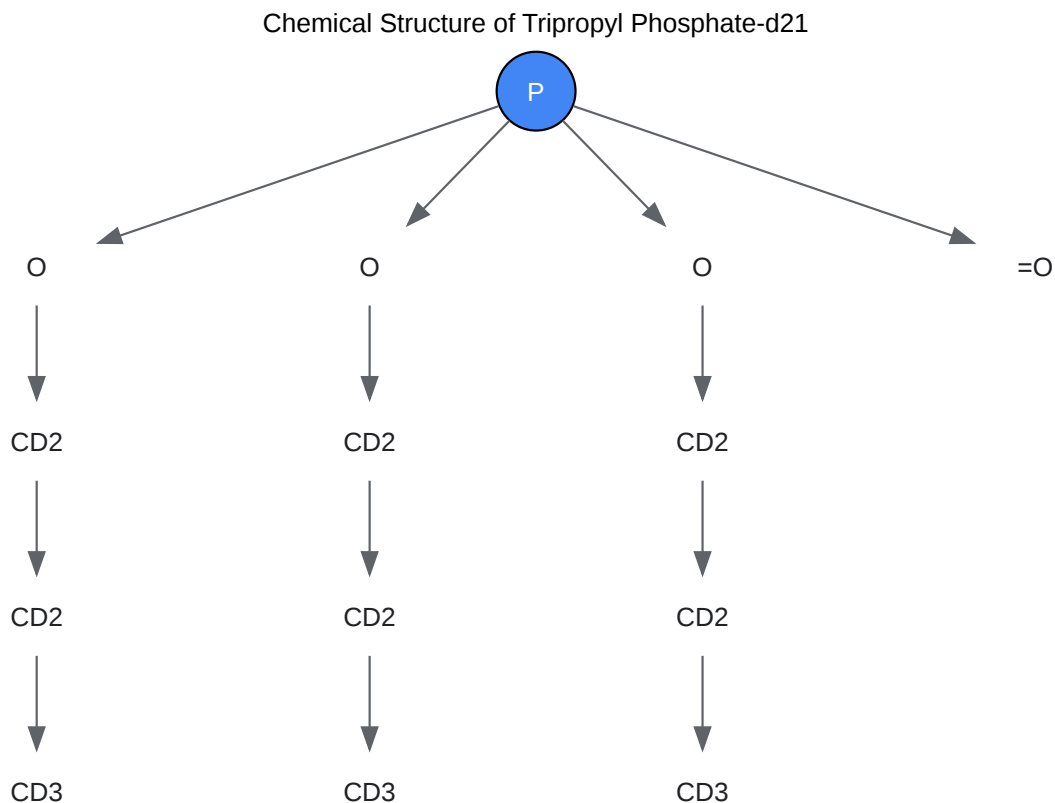
This technical guide provides a comprehensive overview of the structure, formula, and physicochemical properties of **Tripropyl phosphate-d21**, a deuterated analog of Tripropyl phosphate. This document is intended for researchers, scientists, and professionals in drug development and analytical chemistry who utilize stable isotope-labeled compounds as internal standards for quantitative analyses.

Core Properties and Structure

Tripropyl phosphate-d21 is a stable isotope-labeled version of tri-n-propyl phosphate, where all 21 hydrogen atoms have been replaced with deuterium. This isotopic substitution makes it an ideal internal standard for mass spectrometry-based quantification methods, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS), as it co-elutes with the non-labeled analyte but is distinguishable by its higher mass.

Molecular Structure and Formula

The chemical structure of **Tripropyl phosphate-d21** consists of a central phosphate group bonded to three deuterated propyl chains.



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Caption: Chemical structure of **Tripropyl phosphate-d21**.

The molecular formula for **Tripropyl phosphate-d21** is C₉D₂₁O₄P.^{[1][2]}

Physicochemical and Analytical Data

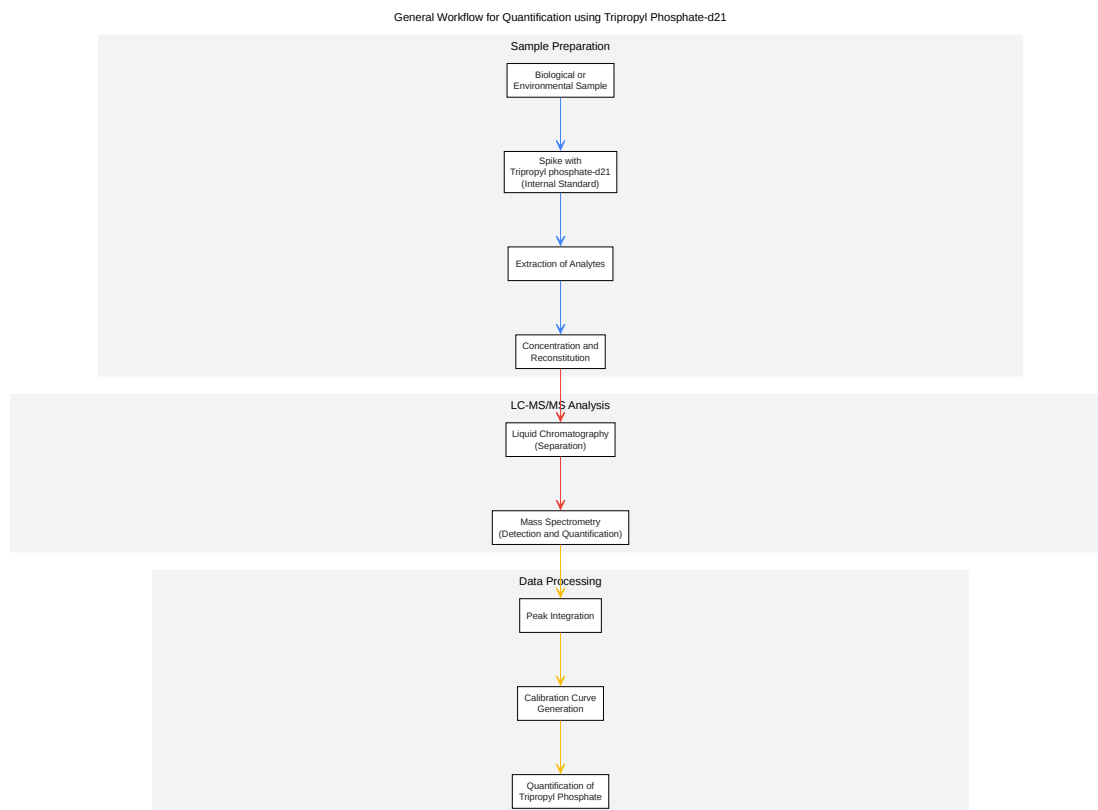
A summary of the key quantitative data for **Tripropyl phosphate-d21** is presented in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C9D21O4P[1][2][3][4]
Molecular Weight	245.36 g/mol [1][2][3][4]
CAS Number	1219794-92-9[1]
Appearance	Colorless to light yellow liquid[3]
Purity	≥98%[1][2]
Synonyms	[2H21]-Phosphoric Acid Tripropyl Ester, [2H21]-Tripropyl Phosphate, Tri-n-propyl phosphate-d21[5]
Storage Conditions	4°C, sealed storage, away from moisture[3]

Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **Tripropyl phosphate-d21** are not extensively published in readily available literature, the synthesis of its non-deuterated analog, Tripropyl phosphate, is typically achieved through the reaction of phosphorus trichloride (PCl₃) with propanol. The deuterated version would be synthesized using deuterated propanol.

Tripropyl phosphate-d21 is primarily used as an internal standard in analytical methodologies. Below is a general workflow for its application in a quantitative analysis using LC-MS/MS.



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Caption: A generalized experimental workflow for quantitative analysis.

Key Considerations for Analytical Methods:

- **Internal Standard Spiking:** A known concentration of **Tripropyl phosphate-d21** is added to the sample at the beginning of the sample preparation process. This allows for the correction of analyte loss during extraction and instrumental variability.
- **Chromatographic Separation:** A suitable liquid chromatography method should be developed to achieve baseline separation of Tripropyl phosphate from other matrix components, although co-elution with its non-deuterated analog is expected and desired.
- **Mass Spectrometry Detection:** In the mass spectrometer, specific precursor-to-product ion transitions are monitored for both the analyte (Tripropyl phosphate) and the internal standard

(Tripropyl phosphate-d21). The difference in mass-to-charge ratio (m/z) allows for their independent detection.

- Quantification: A calibration curve is constructed by plotting the ratio of the analyte peak area to the internal standard peak area against the concentration of the analyte standards. The concentration of the analyte in the unknown sample is then determined from this curve. This compound can be used as an internal standard for quantitative analysis by NMR, GC-MS, or LC-MS.[3]

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